

Heliosupine N-oxide CAS number and molecular structure

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Compound of Interest

Compound Name: *Heliosupine N-oxide*

Cat. No.: *B15617799*

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In-Depth Technical Guide: Heliosupine N-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Heliosupine N-oxide**, a pyrrolizidine alkaloid of interest to the scientific community. This document outlines its chemical identity, and biological activities, and provides a foundation for further research and development.

Core Chemical Data

Heliosupine N-oxide is a naturally occurring pyrrolizidine alkaloid.^[1] Its fundamental chemical and physical properties are summarized below for easy reference.

Identifier	Value	Source
CAS Number	31701-88-9	[2] [3] [4] [5] [6]
Molecular Formula	C20H31NO8	[1]
Molecular Weight	413.46 g/mol	[1]
Synonyms	Cyanoglossophine N-oxide	
Compound Type	Alkaloid	[2] [4]
Physical Description	Powder	[2]
Source	Cynoglossum officinale L.	[1] [4]

Molecular Structure

The molecular structure of **Heliosupine N-oxide** is characterized by a necine base, typical of pyrrolizidine alkaloids, esterified with a necic acid. The N-oxide functional group is a key feature of this molecule.

(A 2D chemical structure diagram would be ideally placed here. As a text-based AI, I cannot generate an image. Please refer to chemical databases for a visual representation of the structure.)

Biological Activity

Heliosupine N-oxide has been identified as an inhibitor of the muscarinic acetylcholine receptor (mAChR) with an IC₅₀ of 350 µM.[\[1\]](#) This activity suggests potential applications in research related to the cholinergic system and its modulation.

Experimental Protocols

Detailed experimental protocols for working with **Heliosupine N-oxide** are crucial for reproducibility. The following outlines a general protocol for in vitro assays based on its known biological activity.

Inhibition of Muscarinic Acetylcholine Receptor (mAChR) Assay

- Objective: To determine the inhibitory activity of **Heliosupine N-oxide** on mAChRs.
- Materials:
 - **Heliosupine N-oxide**
 - Cell line expressing the target mAChR subtype
 - Appropriate radioligand (e.g., [3H]NMS)
 - Scintillation fluid
 - Assay buffer (e.g., PBS)
 - Multi-well plates
 - Filtration apparatus
 - Liquid scintillation counter
- Procedure:
 - Compound Preparation: Prepare a stock solution of **Heliosupine N-oxide** in a suitable solvent such as DMSO. Create a series of dilutions to the desired final concentrations.
 - Cell Preparation: Culture and harvest cells expressing the target mAChR. Prepare a cell membrane suspension.
 - Binding Assay: In a multi-well plate, combine the cell membrane preparation, the radioligand, and varying concentrations of **Heliosupine N-oxide** or a control substance.
 - Incubation: Incubate the plates at a controlled temperature for a specific duration to allow for binding equilibrium to be reached.
 - Filtration: Rapidly filter the contents of each well to separate bound from unbound radioligand.

- Scintillation Counting: Place the filters in scintillation vials with scintillation fluid and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the percentage of specific binding at each concentration of **Heliosupine N-oxide** and determine the IC50 value.

Logical Workflow for Compound Handling and Storage

The following diagram illustrates the recommended workflow for handling and storing **Heliosupine N-oxide** to maintain its integrity.

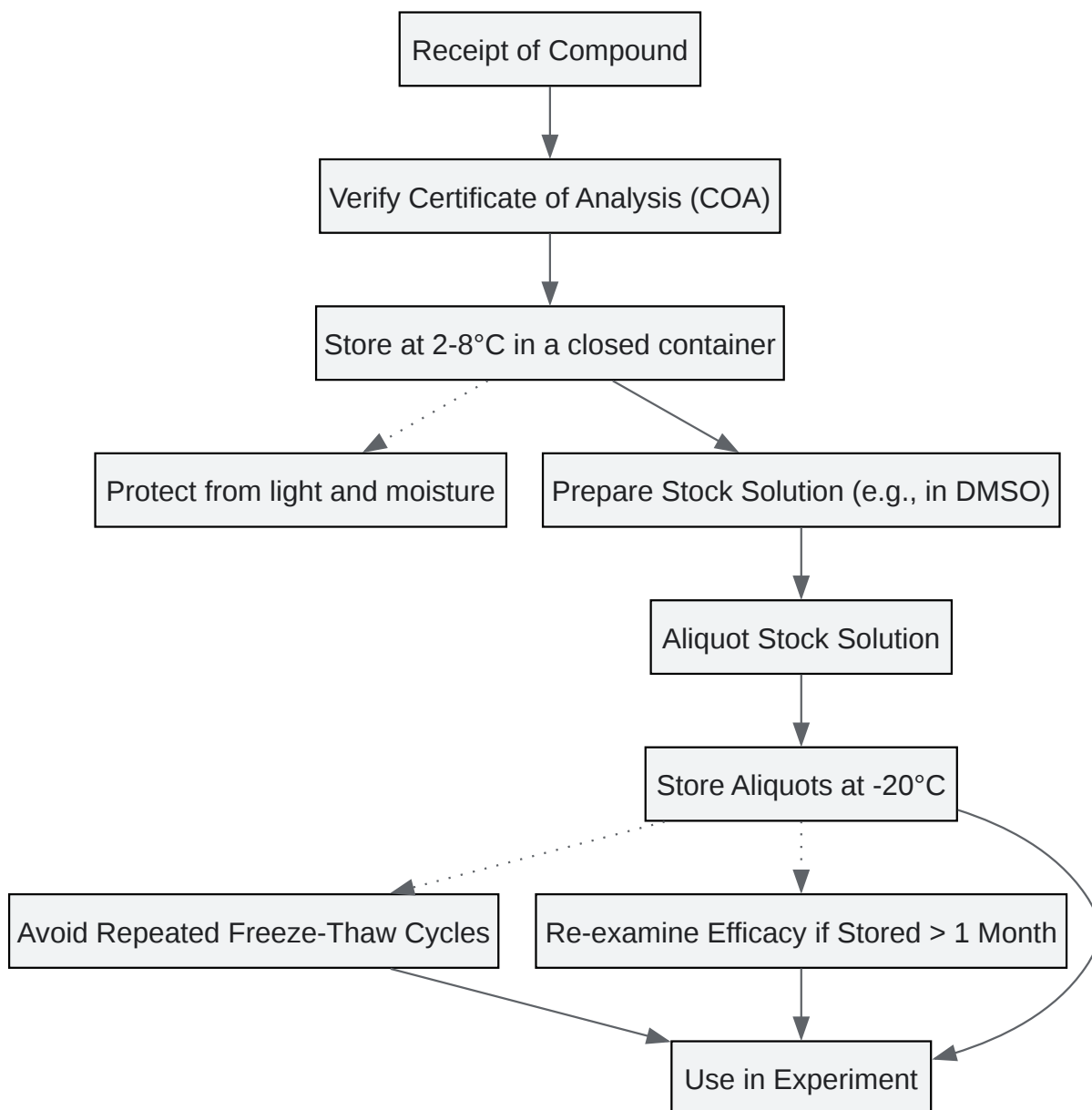


Figure 1: Workflow for Heliosupine N-oxide Handling and Storage

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Caption: Recommended workflow for handling and storing **Heliosupine N-oxide**.

This guide provides a foundational understanding of **Heliosupine N-oxide**. For further in-depth information, researchers are encouraged to consult peer-reviewed scientific literature.

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